

5-(Benzyloxy)indolin-2-one CAS number and supplier

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Compound of Interest

Compound Name: 5-(Benzyloxy)indolin-2-one

Cat. No.: B2556640

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An In-depth Technical Guide to **5-(Benzyloxy)indolin-2-one**: Synthesis, Characterization, and Applications in Drug Discovery

Introduction

5-(Benzyloxy)indolin-2-one, a key heterocyclic building block, holds a significant position in medicinal chemistry and pharmaceutical research. Its rigid indolin-2-one scaffold, combined with the versatile benzyloxy group, makes it an invaluable intermediate in the synthesis of a diverse range of biologically active molecules. This guide provides a comprehensive overview of **5-(Benzyloxy)indolin-2-one**, from its fundamental chemical properties and synthesis to its critical role in the development of targeted therapeutics, particularly kinase inhibitors for oncology.

The indolin-2-one core is a privileged scaffold in drug discovery, known for its ability to mimic the peptide backbone and interact with various biological targets. The addition of a benzyloxy group at the 5-position not only influences the molecule's electronic properties but also provides a handle for further chemical modifications, allowing for the fine-tuning of pharmacological activity. This guide will delve into the technical details essential for researchers, scientists, and drug development professionals working with this important compound.

Chemical Properties and Identification

A thorough understanding of the physicochemical properties of **5-(Benzyloxy)indolin-2-one** is fundamental for its effective use in research and synthesis.

Property	Value	Source
CAS Number	156232-24-5	[1] [2] [3] [4]
Molecular Formula	C ₁₅ H ₁₃ NO ₂	[1] [2] [3] [5]
Molecular Weight	239.27 g/mol	[1] [2] [3] [4]
IUPAC Name	5-(Benzyloxy)-1,3-dihydro-2H-indol-2-one	
Appearance	Typically a powder	[6]
Purity	Commonly available in ≥95% purity	[1] [3]
Storage	Store in a cool, dry place. Room temperature storage is also mentioned.	[1] [3]

Synthesis of 5-(Benzyloxy)indolin-2-one

The synthesis of **5-(Benzyloxy)indolin-2-one** can be achieved through various synthetic routes. A common and effective method involves the protection of the hydroxyl group of 5-hydroxyindolin-2-one with a benzyl group.

Experimental Protocol: Benzylation of 5-Hydroxyindolin-2-one

This protocol describes a representative procedure for the synthesis of **5-(Benzyloxy)indolin-2-one**.

Materials:

- 5-Hydroxyindolin-2-one
- Benzyl bromide

- Potassium carbonate (K_2CO_3)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

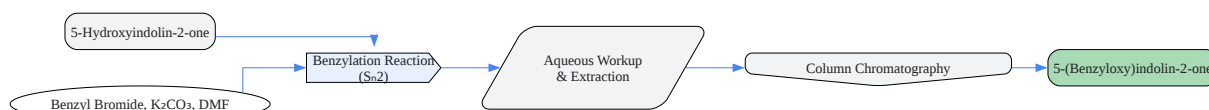
- To a solution of 5-hydroxyindolin-2-one in DMF, add potassium carbonate.
- Stir the mixture at room temperature for 30 minutes.
- Add benzyl bromide dropwise to the reaction mixture.
- Continue stirring at room temperature for 12-16 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into water and extract with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **5-(Benzyloxy)indolin-2-one**.

Causality Behind Experimental Choices:

- Potassium carbonate is used as a base to deprotonate the hydroxyl group of 5-hydroxyindolin-2-one, forming a more nucleophilic phenoxide ion.
- DMF is a suitable polar aprotic solvent that facilitates the SN_2 reaction between the phenoxide and benzyl bromide.

- Benzyl bromide serves as the benzylating agent.
- Column chromatography is a standard purification technique to isolate the desired product from unreacted starting materials and byproducts.

Synthetic Workflow Diagram



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Caption: Synthetic workflow for **5-(Benzyloxy)indolin-2-one**.

Analytical Characterization

The identity and purity of synthesized **5-(Benzyloxy)indolin-2-one** are confirmed using standard analytical techniques.

Technique	Expected Results
^1H NMR	Peaks corresponding to the aromatic protons of the indolinone and benzyl groups, as well as the methylene protons of the benzyl group and the CH_2 and NH protons of the indolinone ring.
^{13}C NMR	Resonances for the carbonyl carbon, aromatic carbons, and the methylene carbon of the benzyl group.
Mass Spectrometry	A molecular ion peak corresponding to the calculated molecular weight (e.g., $[\text{M}+\text{H}]^+$ at m/z 240.10192).[5]
FT-IR	Characteristic absorption bands for the N-H and C=O stretching vibrations of the lactam ring, and C-O stretching of the ether linkage.

Applications in Drug Discovery

5-(Benzyloxy)indolin-2-one is a crucial intermediate in the synthesis of numerous pharmaceutical agents, most notably tyrosine kinase inhibitors (TKIs).[3] These inhibitors are a cornerstone of targeted cancer therapy.

Role as a Precursor to Kinase Inhibitors

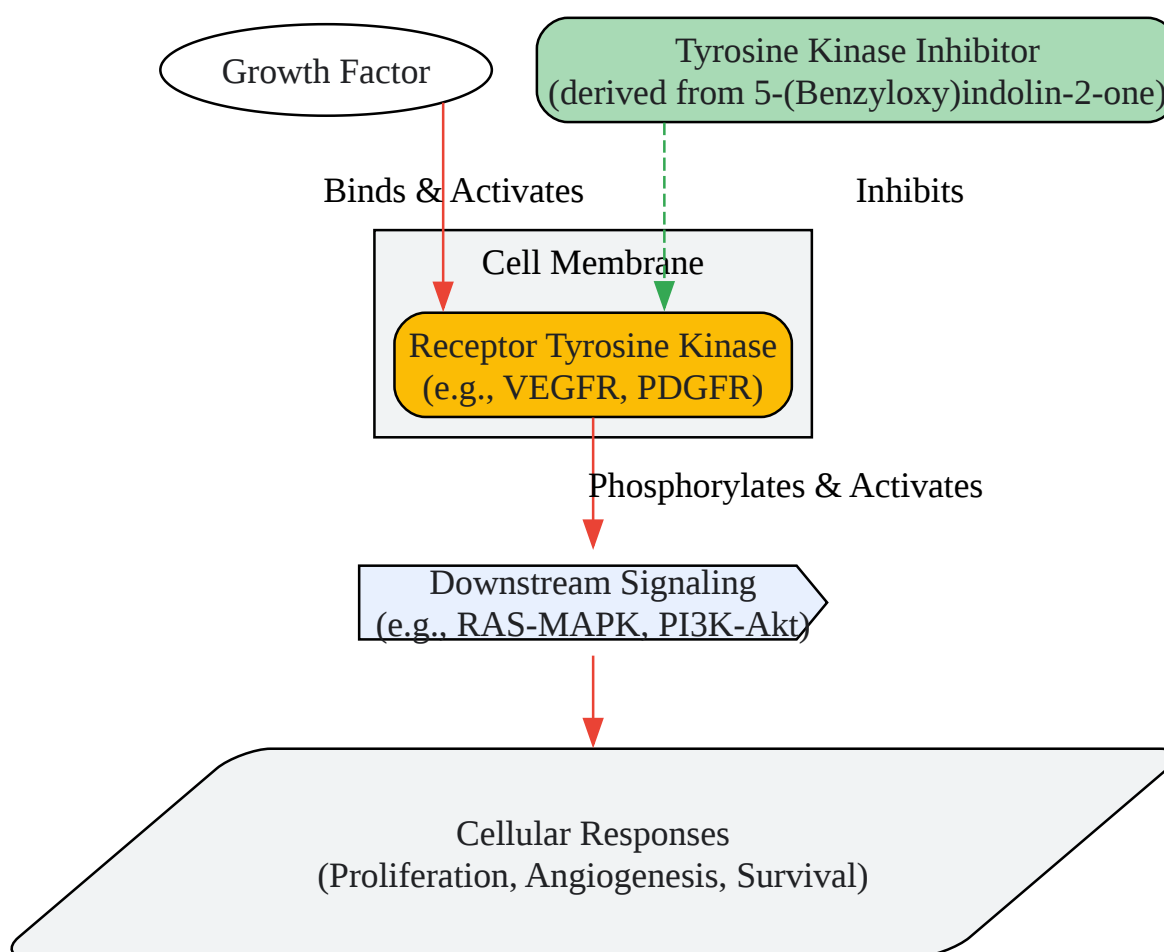
The 2-oxo-indoline scaffold is a key pharmacophore in many approved and investigational kinase inhibitors.[7] The benzyloxy group at the 5-position can be readily debenzylated to reveal a hydroxyl group, which can then be further functionalized to optimize binding to the target kinase. Sunitinib, a multi-targeted TKI used in the treatment of renal cell carcinoma and gastrointestinal stromal tumors, is a prominent example of a drug whose synthesis can involve intermediates derived from substituted indolin-2-ones.[7]

Signaling Pathway Involvement

Kinase inhibitors developed from **5-(Benzyloxy)indolin-2-one** derivatives often target receptor tyrosine kinases (RTKs) such as VEGFR (Vascular Endothelial Growth Factor Receptor) and PDGFR (Platelet-Derived Growth Factor Receptor). These receptors are key components of

signaling pathways that regulate cell proliferation, survival, and angiogenesis. By inhibiting these kinases, the downstream signaling cascades are disrupted, leading to the inhibition of tumor growth and metastasis.

Signaling Pathway Diagram



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Caption: Inhibition of RTK signaling by a TKI.

Suppliers of 5-(Benzyloxy)indolin-2-one

A number of chemical suppliers offer **5-(Benzyloxy)indolin-2-one** for research and development purposes.

Supplier	Purity	Notes
AK Scientific	95%	Products are for research and development use only.[1]
BLD Pharm	Not specified	Available for research use only.[2]
MySkinRecipes	95%	Marketed as a reagent for pharmaceutical research.[3]
Sigma-Aldrich	95%	Listed as 5-(benzyloxy)-1H-indol-2-ol, a tautomeric form.[4]

Conclusion

5-(Benzyloxy)indolin-2-one is a versatile and valuable building block in modern drug discovery. Its straightforward synthesis and the chemical versatility of its functional groups have established it as a key intermediate in the development of targeted therapies, particularly in the field of oncology. This guide has provided a comprehensive overview of its chemical properties, synthesis, characterization, and applications, offering a valuable resource for researchers and scientists in the pharmaceutical industry. The continued exploration of derivatives based on this scaffold holds significant promise for the discovery of novel therapeutics.

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